In Silico Architectures for -Amino Acid Derivatives: A Technical Guide

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Compound of Interest	
Compound Name:	*(3s)-3-Amino-3-(3-hydroxyphenyl)propanoic acid*
CAS No.:	*695149-42-9*
Cat. No.:	*B1585343*

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Focus: (3S)-3-Amino-3-(3-hydroxyphenyl)propanoic acid[1]

Executive Summary

This guide details the computational modeling of **(3S)-3-Amino-3-(3-hydroxyphenyl)propanoic acid** (henceforth ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

-mTyr), a

-amino acid analog of meta-tyrosine. Unlike canonical ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

-amino acids,

-amino acids possess an extra methylene group in the backbone, introducing unique rotatable bonds (

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) that favor specific secondary structures (helices/sheets) resistant to proteolytic degradation.

This document serves as a protocol for researchers integrating

-mTyr into peptidomimetics or small-molecule inhibitors. It moves beyond standard library usage, requiring specific quantum mechanical parameterization to account for the non-standard backbone geometry.

Module 1: Quantum Mechanical (QM) Characterization

Objective: To resolve the lowest energy conformers and derive electrostatic potentials (ESP) for accurate force field parameterization.[1]

1.1 The Zwitterionic Challenge

In physiological solution, ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

-mTyr exists as a zwitterion. However, gas-phase QM calculations often artificially stabilize the neutral form.[1]

- Expert Insight: Do not optimize the neutral species if you intend to simulate aqueous dynamics. You must model the zwitterion using an implicit solvation model (PCM/SMD) during the QM stage to prevent proton transfer artifacts.

1.2 Protocol: Density Functional Theory (DFT) Setup

Software: Gaussian 16 / ORCA 5.0 Theory Level: B3LYP/6-311++G(d,p) or

B97X-D3 (for better dispersion correction).

Step-by-Step Workflow:

- Conformational Search: Generate rotamers around the C2-C3 bond (ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

). ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

  -amino acids often form C6-hydrogen bonded pseudo-cycles (unlike the C5 cycles of

  -amino acids).

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- Geometry Optimization:
  - Input: Zwitterionic state (ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

    ,

).
  - Solvation: IEFPCM (Water, ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

).
  - Constraints: None (allow backbone relaxation).[1]
- ESP Calculation: Calculate the Merz-Kollman (MK) electrostatic potential on the optimized geometry. This is critical for deriving partial charges (RESP) in Module 2.

Module 2: Force Field Parameterization (The Bridge)

Objective: To generate valid topology files (PREP/FRCMOD) for Molecular Dynamics (MD), as standard force fields (Amber ff14SB / CHARMM36m) lack specific parameters for the

-backbone torsion of

-mTyr.

2.1 Topology Generation Logic

We utilize the GAFF2 (General Amber Force Field) for the side chain and specific Amber ff14SB patches for the backbone to ensure compatibility with protein receptors.

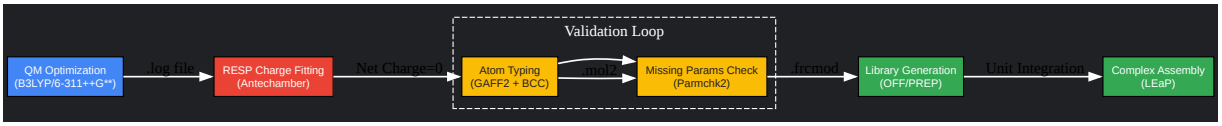

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Figure 1: The parameterization pipeline transforming QM data into MD-ready topology files. This workflow ensures the unique

-backbone torsions are physically accurate.

2.2 Detailed Protocol

- Charge Fitting: Use antechamber to fit RESP charges to the QM electrostatic potential.[1]
  - Command:antechamber -i beta_mTyr_opt.log -fi gout -o beta_mTyr.mol2 -fo mol2 -c resp -s 2[1]
- Parameter Check: Identify missing angle/dihedral parameters introduced by the 3-hydroxyphenyl insertion at the ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

  -position.
  - Command:parmchk2 -i beta_mTyr.mol2 -f mol2 -o beta_mTyr.frcmod[1]
- Library Creation: Load the .mol2 and .frcmod into tleap to create the library file (.lib or .off) required for system assembly.[1]

Module 3: ADMET Profiling & Pharmacokinetics

Objective: To predict the "druggability" of ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

-mTyr derivatives. Tool: SwissADME (Daina et al., 2017).[2][3][4]

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-amino acids are often designed to resist proteolysis, but they must still cross biological barriers.

Table 1: Critical ADMET Thresholds for

-mTyr Derivatives

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Property	Metric	Target Range	Causality/Significance
Lipophilicity	Consensus LogP	1.5 – 3.5	The 3-OH group lowers LogP compared to Phenylalanine, aiding solubility but potentially hindering BBB penetration unless esterified.[1]
Solubility	Log S (ESOL)	> -4.0	High solubility is expected due to the zwitterionic backbone and phenolic hydroxyl.[1]
Absorption	HIA (Human Intestinal Absorption)	High	Required for oral bioavailability.[1] The ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted"> -backbone may evade active transport (LAT1) used by -Tyrosine.
BBB Permeation	BOILED-Egg Y/N	Variable	The zwitterion will not cross the BBB passively.[1] Prodrug strategies (masking COOH) are required for CNS targets.[1]

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Metabolism	CYP2D6 Inhibition	Low	Phenolic rings can be CYP substrates; check for metabolic stability.[1]

Module 4: Molecular Docking & Interaction Analysis

Objective: To model the binding of ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

-mTyr-containing peptides to targets (e.g., Aminopeptidase N or Integrins). Software: AutoDock Vina / Glide.

4.1 The "Induced Fit" Requirement

Standard rigid-receptor docking fails for ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

-amino acids because their binding often induces significant backbone shifts in the receptor active site to accommodate the extra methylene group.

- Expert Protocol: Use Flexible Receptor Docking.[1]
  - Define the search space around the active site (Grid Box: ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

    Å).
  - Select specific receptor side chains (e.g., catalytic residues) to be treated as flexible during the docking run.[1]
  - Scoring Correction:ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

    -peptides have different entropy losses upon binding than

    -peptides. Re-score top poses using MM-GBSA (Molecular Mechanics-Generalized Born Surface Area) for a more accurate binding free energy estimate (

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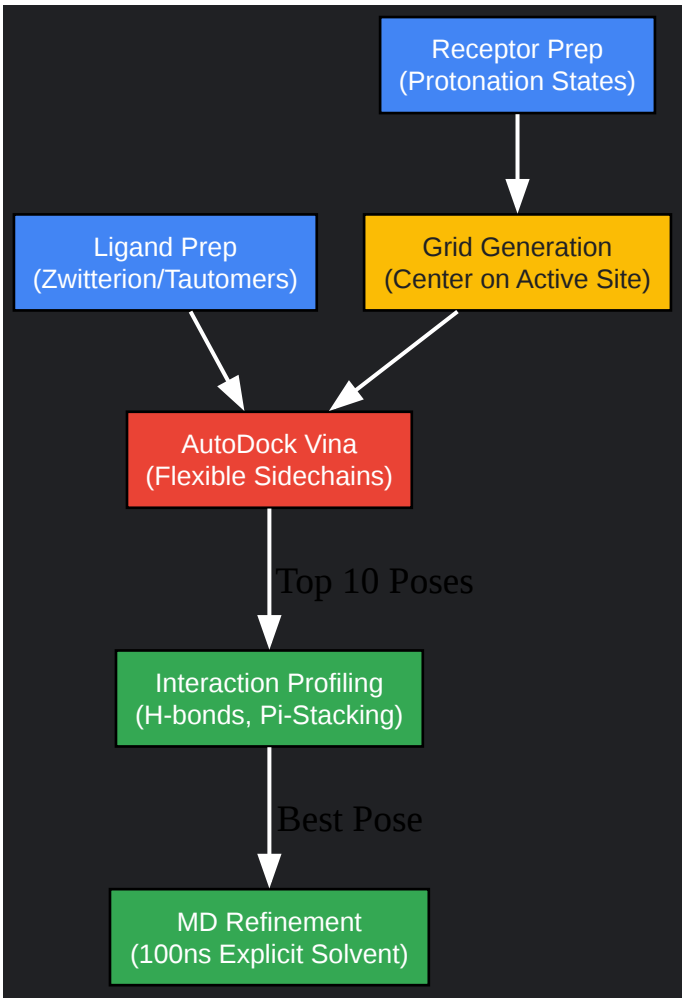

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Figure 2: The docking workflow emphasizing the transition from static docking to dynamic refinement. The MD refinement step is non-negotiable for ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

-amino acids to verify the stability of the bound pose.

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